

Technical Guide: Reactivity & Applications of 4-Bromo-2-vinylthiazole

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Compound of Interest

Compound Name: 4-Bromo-2-vinylthiazole

CAS No.: 209260-74-2

Cat. No.: B3251412

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Executive Summary: The "Janus" Scaffold

4-Bromo-2-vinylthiazole represents a bifunctional heterocyclic scaffold characterized by two distinct reactive centers: an electrophilic aryl halide (C4-Br) and an electron-deficient alkene (C2-Vinyl). This dual functionality allows for orthogonal functionalization, enabling the molecule to serve as a linchpin in the synthesis of complex thiazole-containing pharmacophores or functional polymers.

- Core Utility: Sequential cross-coupling (C4) and Michael addition/cycloaddition (C2).
- Primary Challenge: Preventing competitive polymerization of the vinyl group during metal-catalyzed transformations at the bromine center.

Electronic Structure & Reactivity Profile

To predict and control reactivity, one must understand the electronic push-pull dynamics of the thiazole ring.

Electronic Activation

The thiazole ring is

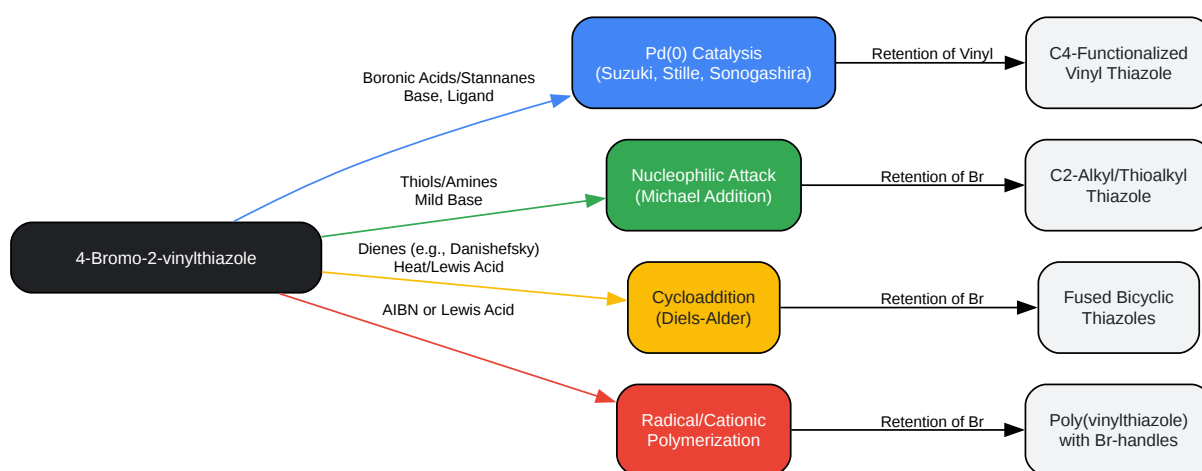
-deficient. The nitrogen atom at position 3 exerts a strong electron-withdrawing effect (

) on the C2 position.

- The Vinyl Group (C2): The vinyl group is conjugated to the C=N bond. This polarization renders the vinyl group electron-poor, behaving more like an -unsaturated ketone (Michael acceptor) than a styrene derivative. It is a potent dienophile and Michael acceptor.
- The Bromine Atom (C4): The C4 position is activated for oxidative addition by Palladium(0) species, though slightly less reactive than the C2 position (if it were halogenated). However, with C2 blocked by the vinyl group, C4 becomes the primary site for cross-coupling.

Reactivity Decision Tree

The following diagram illustrates the divergent pathways available based on reaction conditions.



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Figure 1: Divergent reactivity pathways. The scaffold allows selective reaction at C4 or C2 depending on the reagent class (Nucleophiles vs. Pd-Catalysts).

Key Transformations & Methodologies

Scenario A: C4-Selective Cross-Coupling (Preserving the Vinyl)

Objective: Install an aryl or heteroaryl group at C4 without polymerizing the vinyl group.

Challenge: The Heck reaction is a major side reaction where the vinyl group of one molecule reacts with the bromine of another (self-polymerization). Solution: Use Suzuki-Miyaura or Stille conditions. These cycles do not involve carbopalladation of alkenes, thus preserving the vinyl group if temperatures are controlled.

Recommended Protocol (Suzuki Coupling):

- Reagents: **4-Bromo-2-vinylthiazole** (1.0 equiv), Arylboronic acid (1.1 equiv), Pd(dppf)Cl₂·DCM (3-5 mol%), K₂CO₃ (2.0 equiv).
- Solvent: 1,4-Dioxane/Water (4:1). Note: Deoxygenate thoroughly to prevent radical polymerization.
- Additive: Add 0.1 equiv of BHT (Butylated hydroxytoluene) as a radical scavenger to protect the vinyl group.
- Conditions: Heat to 60–80 °C under Argon for 4–12 hours.
- Workup: Standard extraction. The vinyl group should remain intact.

Scenario B: Vinyl-Selective Functionalization (Michael Addition)

Objective: Use the vinyl group as a "warhead" for covalent attachment (e.g., in cysteine targeting) or to build complexity. Mechanism: The electron-poor nature of the 2-vinylthiazole makes it an excellent Michael acceptor.

Representative Protocol (Thia-Michael Addition):

- Reagents: **4-Bromo-2-vinylthiazole** (1.0 equiv), Thiol (R-SH, 1.1 equiv), Et₃N (0.1 equiv).
- Solvent: DCM or MeOH at 0 °C to Room Temperature.
- Observation: Reaction is typically fast (< 1 hour).
- Outcome: Formation of the thioether at the terminal carbon of the vinyl group. The C4-Br remains untouched, available for subsequent coupling.

Scenario C: Cycloaddition (Diels-Alder)

Objective: Construct fused ring systems (e.g., benzothiazoles or tetrahydrobenzothiazoles).

Reactivity: **4-Bromo-2-vinylthiazole** acts as the dienophile. It reacts best with electron-rich dienes.

Reaction Scheme:

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Diene: 2,3-Dimethyl-1,3-butadiene or Danishefsky's Diene. Conditions: Reflux in Toluene or Xylene. Lewis acids (e.g., AlCl₃) can accelerate the reaction but may affect the thiazole nitrogen.

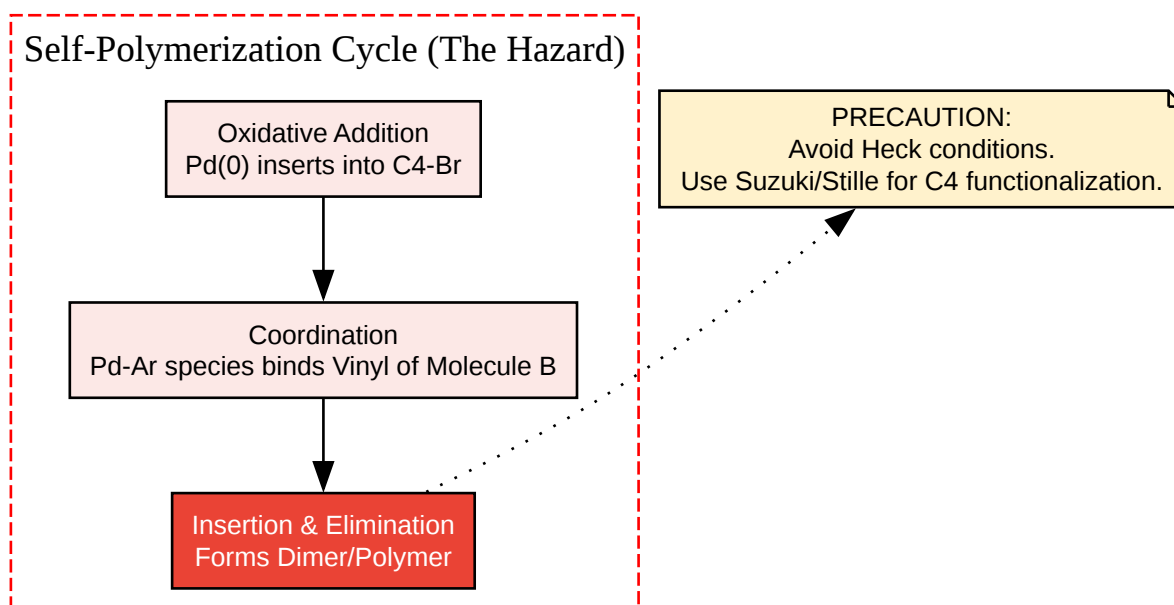
Experimental Data Summary

The following table summarizes the expected reactivity based on analogous 2-vinyl and 4-bromothiazole systems [1, 2].

Reaction Type	Target Site	Reagents	Chemoselectivity	Risk Factor
Suzuki Coupling	C4-Br	Ar-B(OH) ₂ , Pd(0), Base	High (Br reacts, Vinyl intact)	Oligomerization of vinyl if O ₂ present.
Heck Reaction	C4-Br / Vinyl	Alkene, Pd(0)	Low (Self-reaction likely)	High: Substrate acts as both electrophile and alkene.
Michael Addition	Vinyl (C2)	R-SH / R-NH ₂ , Base	High (Vinyl reacts, Br intact)	None; very clean transformation.
Bromination	Vinyl (C2)	Br ₂ / DCM	Medium	Over-bromination at C5 is possible.
Polymerization	Vinyl (C2)	AIBN, Heat	High	Forms poly(vinylthiazole) with pendant Br.

Mechanistic Visualization: The "Self-Heck" Danger

One of the most critical failure modes when working with this molecule is the intermolecular Heck reaction. If you attempt a Heck reaction with an external alkene, the Pd-inserted species (at C4) may preferentially coordinate the vinyl group of a neighboring **4-bromo-2-vinylthiazole** molecule, leading to polymerization.



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Figure 2: The "Self-Heck" mechanism. Pd(0) insertion at C4 can lead to coordination with the vinyl group of a second substrate molecule, resulting in uncontrolled oligomerization.

Safety & Handling

- **Lachrymator:** Vinyl-substituted heterocycles are often potent lachrymators and skin irritants. Handle only in a fume hood.
- **Sensitizer:** Thiazoles can cause allergic skin reactions. Double-gloving is recommended.
- **Storage:** Store at -20 °C. The vinyl group is prone to spontaneous polymerization. Stabilization with 100-500 ppm BHT (2,6-di-tert-butyl-4-methylphenol) is mandatory for long-term storage.

References

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- Vinyl Heterocycle Reactivity: Kotha, S., et al. (2025). Revisiting the Chemistry of Vinylpyrazoles: Properties, Synthesis, and Reactivity. MDPI Molecules. [Link](#)
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